

An In-depth Technical Guide to 2-Chloro-6-phenylpyridine-4-carbaldehyde

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Compound of Interest

Compound Name: 2-Chloro-6-phenylpyridine-4-carbaldehyde

CAS No.: 881402-38-6

Cat. No.: B1505032

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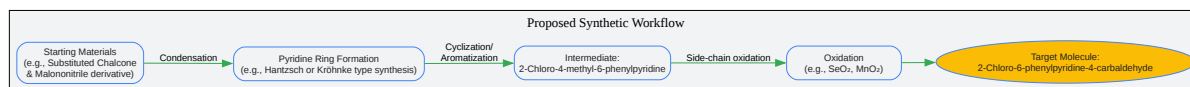
Abstract

This guide provides a comprehensive technical overview of **2-Chloro-6-phenylpyridine-4-carbaldehyde** (CAS No: 881402-38-6), a heterocyclic aromatic aldehyde of significant interest in synthetic and medicinal chemistry. As a trifunctional scaffold, this molecule incorporates a reactive aldehyde group, a nucleophilic substitution-ready chloro-substituent, and a versatile phenylpyridine core. This document consolidates available chemical data, presents predicted physicochemical and spectroscopic properties based on established chemical principles, outlines plausible synthetic strategies, and explores the compound's chemical reactivity. The information herein is designed to serve as a foundational resource for researchers utilizing this molecule as a key building block in the development of novel pharmaceuticals, agrochemicals, and functional materials.

Molecular Identity and Chemical Descriptors

2-Chloro-6-phenylpyridine-4-carbaldehyde is a substituted pyridine derivative. The core structure is a pyridine ring, functionalized with a chlorine atom at the 2-position, a phenyl group

at the 6-position, and a formyl (carbaldehyde) group at the 4-position. This specific arrangement of functional groups offers a unique platform for diverse chemical transformations.



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Figure 2: Proposed synthetic workflow for **2-Chloro-6-phenylpyridine-4-carbaldehyde**.

Proposed Experimental Protocol Outline:

- **Pyridine Core Synthesis:** A substituted chalcone (derived from acetophenone and an appropriate aldehyde) could be reacted with a malononitrile derivative in the presence of a base, followed by cyclization and aromatization to form a 2-hydroxy-6-phenyl-isonicotinonitrile intermediate.
- **Chlorination:** The hydroxyl group at the 2-position can be converted to a chloro group using standard chlorinating agents like phosphorus oxychloride (POCl₃).
- **Nitrile Reduction & Formyl Installation:** The nitrile group at the 4-position can be reduced to the corresponding aldehyde. A common method for this transformation is the use of Diisobutylaluminium hydride (DIBAL-H) at low temperatures.
- **Purification:** The final product would be purified using standard techniques such as column chromatography on silica gel.

Handling and Safety

While a specific Safety Data Sheet (SDS) for this compound is not widely available, the hazards can be inferred from structurally related molecules. Compounds like 2-chloro-6-methylpyridine-4-carboxaldehyde are classified as harmful if swallowed and cause eye irritation. Pyridine aldehydes, in general, are irritants. [1]

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- **Handling:** Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin, eyes, and clothing.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong bases.

Predicted Spectroscopic Profile

No experimental spectra for this compound are publicly available. The following predictions are based on established principles of NMR, IR, and MS interpretation. [\[2\]](#)[\[3\]](#)[\[4\]](#)

¹H NMR Spectroscopy

The ¹H NMR spectrum is expected to show distinct signals for the aldehyde proton and the aromatic protons.

Table 3: Predicted ¹H NMR Chemical Shifts (in CDCl₃, 400 MHz)

Proton	Predicted δ (ppm)	Multiplicity	Coupling	Rationale
Aldehyde (-CHO)	9.9 - 10.2	Singlet (s)	-	Aldehyde protons are highly deshielded and typically appear as singlets. [5]
Pyridine-H3	7.8 - 8.0	Doublet (d)	~1.5 Hz	Aromatic proton adjacent to the aldehyde and chloro-substituent.
Pyridine-H5	7.9 - 8.1	Doublet (d)	~1.5 Hz	Aromatic proton adjacent to the aldehyde and phenyl-substituent.
Phenyl-H (ortho)	7.9 - 8.2	Multiplet (m)	-	Protons on the phenyl ring closest to the pyridine core.
Phenyl-H (meta/para)	7.4 - 7.6	Multiplet (m)	-	Remaining protons on the phenyl ring.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum will be characterized by the downfield signal of the carbonyl carbon.

Table 4: Predicted ¹³C NMR Chemical Shifts (in CDCl₃, 100 MHz)

Carbon	Predicted δ (ppm)	Rationale
Carbonyl (C=O)	190 - 195	The carbonyl carbon of an aromatic aldehyde is highly deshielded.
Pyridine C2, C6	150 - 160	Carbons attached to nitrogen and bearing substituents (Cl, Ph).
Pyridine C4	140 - 145	Carbon bearing the aldehyde group.
Pyridine C3, C5	120 - 130	Unsubstituted carbons on the pyridine ring.
Phenyl C (ipso)	135 - 140	Carbon of the phenyl ring attached to the pyridine.
Phenyl C (ortho, meta, para)	128 - 132	Aromatic carbons of the phenyl group.

Infrared (IR) Spectroscopy

The IR spectrum will be dominated by a strong absorption from the carbonyl group.

Table 5: Predicted Key IR Absorption Bands

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Notes
Aromatic C-H Stretch	3100 - 3000	Medium	Characteristic of sp ² C-H bonds. [3]
Aldehyde C-H Stretch	2850 - 2750	Medium, sharp	Often appears as a pair of peaks (Fermi resonance). [3]
Carbonyl C=O Stretch	1715 - 1700	Strong, sharp	Diagnostic for the aldehyde functional group. [6]
Aromatic C=C/C=N Stretch	1600 - 1450	Medium to Strong	Multiple bands are expected for the pyridine and phenyl rings. [6]
C-Cl Stretch	800 - 600	Medium to Strong	In the fingerprint region.

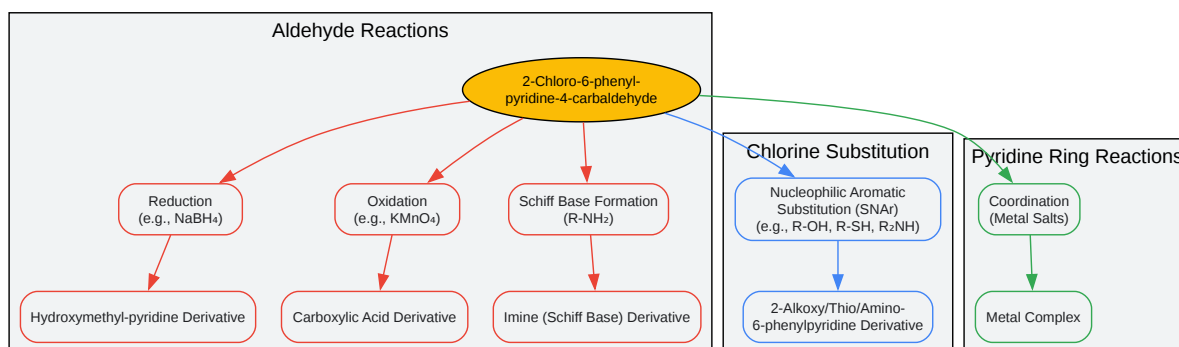
Mass Spectrometry (MS)

Electron Impact (EI) mass spectrometry would be expected to show a clear molecular ion peak.

- Molecular Ion (M⁺): A prominent peak at m/z = 217, corresponding to the molecular weight. Due to the natural abundance of the ³⁷Cl isotope, a characteristic M+2 peak at m/z = 219 will also be observed with an intensity of approximately one-third of the M⁺ peak. [4]* Key Fragmentation Pathways:
 - Loss of a formyl radical (-CHO): [M-29]⁺ at m/z = 188.
 - Loss of carbon monoxide (-CO): [M-28]⁺ at m/z = 189.
 - Loss of a chlorine atom (-Cl): [M-35]⁺ at m/z = 182.

Reactivity and Synthetic Utility

The unique combination of three distinct functional groups makes **2-Chloro-6-phenylpyridine-4-carbaldehyde** a versatile synthon. Its reactivity is governed by the interplay of the aldehyde, the chloro-substituent, and the pyridine nitrogen.



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Figure 3: Key reaction pathways for **2-Chloro-6-phenylpyridine-4-carbaldehyde**.

- **Aldehyde Chemistry:** The formyl group is a primary site for transformations. It readily undergoes nucleophilic addition, making it a precursor for secondary alcohols (via reduction with agents like NaBH_4) or carboxylic acids (via oxidation). Critically, it serves as an electrophile for condensation reactions with primary amines to form Schiff bases (imines), which are important ligands in coordination chemistry and possess a wide range of biological activities. [7][8]*
- **Nucleophilic Aromatic Substitution (SNAr):** The chlorine atom at the 2-position, activated by the electron-withdrawing pyridine nitrogen, is susceptible to SNAr. This allows for the introduction of a variety of nucleophiles (e.g., alkoxides, thiolates, amines), enabling the synthesis of diverse libraries of 2,4,6-trisubstituted pyridine derivatives.
- **Coordination Chemistry:** The pyridine nitrogen atom retains its basicity and can act as a ligand, coordinating to metal centers. [9] Furthermore, when the aldehyde is converted into

an imine, the resulting Schiff base can act as a bidentate or tridentate ligand, creating stable metal complexes with potential applications in catalysis and materials science. [10]

Conclusion

2-Chloro-6-phenylpyridine-4-carbaldehyde is a high-potential molecular building block for advanced chemical synthesis. While comprehensive public data is currently sparse, its structure suggests a rich and versatile reactivity profile. The presence of three distinct, addressable functional groups provides chemists with multiple avenues for molecular elaboration. This guide serves as a foundational reference, offering predicted data and logical synthetic and reactivity insights to empower researchers in leveraging this compound for the discovery and development of novel chemical entities.

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